

Personal protective equipment for handling 2-Hydroxy-2-phenylpropanenitrile

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Compound of Interest

Compound Name: 2-Hydroxy-2-phenylpropanenitrile

Cat. No.: B8356227

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Essential Safety and Handling Guide for 2-Hydroxy-2-phenylpropanenitrile

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety protocols and logistical plans for the handling and disposal of **2-Hydroxy-2-phenylpropanenitrile** (also known as Acetone Cyanohydrin). Adherence to these procedures is essential to ensure personal safety and minimize environmental impact.

Hazard Identification and Exposure Limits

2-Hydroxy-2-phenylpropanenitrile is a highly toxic compound that can be fatal if swallowed, inhaled, or in contact with skin.^[1] It is readily absorbed through the skin and can metabolize to cyanide, which impairs cellular respiration.^{[2][3]} Exposure can cause a range of symptoms, from skin and eye irritation to severe systemic effects like dizziness, headache, convulsions, and cardiopulmonary distress.^{[4][5]}

Quantitative Exposure Limits:

Parameter	Value	Source
NIOSH REL (C)	1 ppm (4 mg/m ³) [15-minute]	NIOSH ^[4]
OSHA PEL	None established	NIOSH ^[4]

Note: NIOSH Recommended Exposure Limits (RELs) are concentrations that are not to be exceeded during any part of the workday. A "C" designation indicates a Ceiling limit.

Personal Protective Equipment (PPE)

A comprehensive PPE plan is mandatory when handling **2-Hydroxy-2-phenylpropanenitrile**. The following table outlines the required PPE for various laboratory operations.

Operation	Eye Protection	Hand Protection	Body Protection	Respiratory Protection
Weighing/Transferring Solids	Chemical safety goggles or a face shield.[3][5]	Chemical-resistant gloves (e.g., Neoprene).	Lab coat or chemical-resistant apron.	NIOSH-approved respirator if not handled in a certified chemical fume hood.[3]
Preparing Solutions	Chemical safety goggles and a face shield.[3][5]	Double-gloving with chemical-resistant gloves is recommended.	Chemical-resistant suit or coveralls.[5][6]	Work must be conducted in a certified chemical fume hood. A supplied-air respirator may be necessary for higher-risk operations.[4][7]
Conducting Reactions	Chemical safety goggles and a face shield.[3][5]	Chemical-resistant gloves. Regularly inspect for signs of degradation.	Chemical-resistant suit or coveralls.[5][6]	All operations must be within a certified chemical fume hood.
Waste Disposal	Chemical safety goggles and a face shield.[3][5]	Heavy-duty, chemical-resistant gloves.	Chemical-resistant suit or coveralls and chemical-resistant boots.[8]	A NIOSH-approved respirator with cartridges appropriate for organic vapors and cyanides should be used.[3]

Operational Plan: Step-by-Step Handling Procedures

3.1. Pre-Operational Checks:

- Training: Ensure all personnel have been trained on the specific hazards and handling procedures for **2-Hydroxy-2-phenylpropanenitrile** and cyanide poisoning first aid.[\[7\]](#)
- Emergency Equipment: Verify that a safety shower, eyewash station, and a cyanide antidote kit are immediately accessible and in good working order.[\[4\]](#)[\[7\]](#)
- Fume Hood: Confirm that the chemical fume hood has a current certification and is functioning correctly.
- PPE Inspection: Inspect all PPE for damage or contamination before use.

3.2. Handling Procedure:

- Work Area: Conduct all work in a well-ventilated area, preferably within a certified chemical fume hood.[\[1\]](#)[\[6\]](#)
- Donning PPE: Put on all required PPE as outlined in the table above.
- Transferring: When transferring the chemical, use spark-proof tools and ensure containers are grounded to prevent static discharge.[\[3\]](#)
- Avoid Contact: Avoid all personal contact, including inhalation of vapors.[\[6\]](#) Do not eat, drink, or smoke in the handling area.[\[6\]](#)[\[7\]](#)
- Container Management: Keep containers tightly closed when not in use.[\[1\]](#)[\[3\]](#)

3.3. Post-Handling Procedure:

- Decontamination: Thoroughly wash hands and any potentially exposed skin with soap and water after handling.[\[3\]](#)[\[7\]](#)
- Doffing PPE: Remove PPE in a manner that avoids cross-contamination. Contaminated clothing should be removed immediately and laundered separately before reuse.[\[3\]](#)[\[6\]](#)
- Waste Segregation: All waste materials must be segregated and labeled as hazardous waste.

Disposal Plan

4.1. Waste Collection:

- Containers: Use designated, leak-proof, and clearly labeled containers for all **2-Hydroxy-2-phenylpropanenitrile** waste.
- Segregation:
 - Solid Waste: Contaminated consumables (e.g., gloves, wipes, weigh boats) should be placed in a sealed, labeled hazardous waste container.
 - Liquid Waste: Unused or spent solutions should be collected in a separate, compatible, and labeled hazardous waste container. Do not mix with other waste streams unless compatibility has been verified.
 - Sharps: Contaminated sharps must be placed in a designated sharps container.

4.2. Waste Disposal:

- Hazardous Waste: **2-Hydroxy-2-phenylpropanenitrile** and its containers must be disposed of as hazardous waste.^[7]
- Licensed Contractor: Arrange for a licensed hazardous waste disposal contractor to collect and dispose of the waste in accordance with all local, state, and federal regulations.
- Spill Residues: Any materials used to clean up spills (e.g., vermiculite, sand) must also be collected and disposed of as hazardous waste.^{[6][7]}

Emergency Procedures

5.1. Spills:

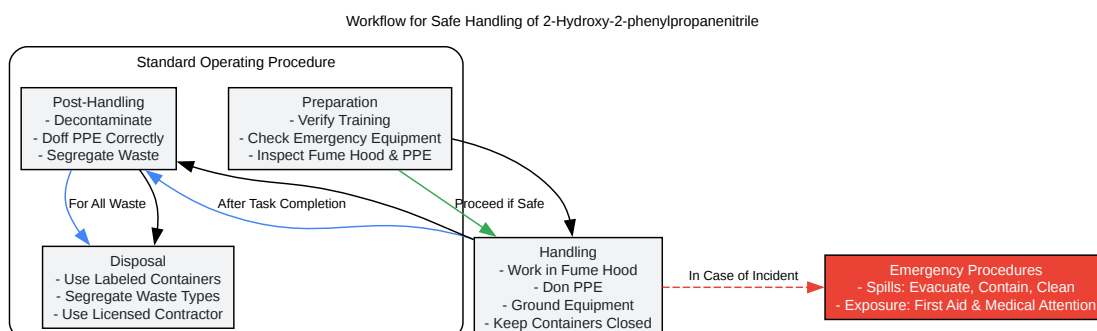
- Evacuate: Immediately evacuate all non-essential personnel from the spill area.^[7]
- Ventilate: Ensure the area is well-ventilated.

- Containment: For small spills, absorb the material with an inert absorbent such as vermiculite or sand.[6][7]
- Collection: Carefully collect the absorbed material into a sealed, labeled container for hazardous waste disposal.[6]
- Decontamination: Decontaminate the spill area according to established laboratory procedures.

5.2. First Aid:

- General: Speedy action is critical.[3] Emergency personnel should avoid self-exposure.[2]
- Skin Contact: Immediately flush the skin with plenty of water for at least 15 minutes while removing contaminated clothing.[3] Seek immediate medical attention.[7]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids.[3] Seek immediate medical attention.[7]
- Inhalation: Move the victim to fresh air immediately.[3] If breathing is difficult, administer oxygen. If breathing has stopped, provide artificial respiration (do NOT use mouth-to-mouth resuscitation).[3] Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. If the victim is conscious and alert, give 2-4 cupfuls of milk or water.[3] Seek immediate medical attention.

Experimental Workflow Diagram



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Caption: Safe handling workflow for **2-Hydroxy-2-phenylpropanenitrile**.

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